

Physical and chemical properties of 2-(Methoxymethyl)phenol

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Compound of Interest

Compound Name: 2-(Methoxymethyl)phenol

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An In-Depth Technical Guide to 2-(Methoxymethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2-(Methoxymethyl)phenol**. It is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document delves into the compound's structure, reactivity, and potential applications, offering insights grounded in established scientific principles. The guide also includes a detailed, proposed synthesis protocol, safety and handling procedures, and a compilation of relevant spectral data to facilitate its identification and use in a laboratory setting.

Introduction

2-(Methoxymethyl)phenol, a member of the phenol ether family, is a synthetic organic compound with growing interest in various chemical research and development sectors. Its structure, featuring both a phenolic hydroxyl group and a methoxymethyl ether substituent on the aromatic ring, imparts a unique combination of reactivity and physical properties. The

phenolic moiety serves as a proton donor and a site for electrophilic substitution, while the ether group influences its solubility and can participate in specific chemical transformations. This dual functionality makes **2-(Methoxymethyl)phenol** a versatile building block in the synthesis of more complex molecules, including potential pharmaceutical intermediates and other fine chemicals. This guide aims to provide a thorough understanding of its core characteristics to support its effective application in scientific endeavors.

Molecular Structure and Identifier

The structural integrity of a molecule is fundamental to its chemical behavior. **2-(Methoxymethyl)phenol** consists of a benzene ring substituted with a hydroxyl group and a methoxymethyl group at the ortho position.

Molecular Formula: $C_8H_{10}O_2$

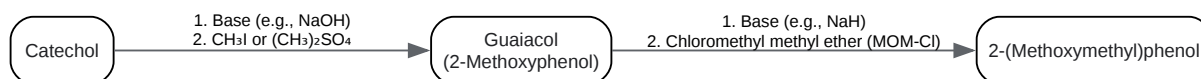
Molecular Weight: 138.17 g/mol

CAS Registry Number: 5635-98-3

IUPAC Name: **2-(Methoxymethyl)phenol**

SMILES: COCC1=CC=CC=C1O

Diagram 1: Molecular Structure of **2-(Methoxymethyl)phenol**



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